

Physical and chemical characteristics of oleyl benzoate

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Compound of Interest

Compound Name: Oleyl benzoate

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Oleyl Benzoate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Oleyl benzoate is an ester formed from the reaction of benzoic acid and oleyl alcohol. While not as extensively documented as some common esters, its unique combination of a bulky, unsaturated alkyl chain and an aromatic benzoate group suggests a range of potential applications in cosmetics, pharmaceuticals, and material science. This technical guide provides a detailed overview of the predicted physical and chemical characteristics of **oleyl benzoate**, methodologies for its synthesis and analysis, and a discussion of its potential applications based on the properties of analogous compounds.

Physical and Chemical Characteristics

Direct experimental data for **oleyl benzoate** is limited. The following properties are estimated based on the known characteristics of similar long-chain fatty acid esters and benzoate esters.

Table 1: Estimated Physical and Chemical Properties of Oleyl Benzoate

Property	Estimated Value	Basis for Estimation
Molecular Formula	C ₂₅ H ₄₀ O ₂	Stoichiometry of benzoic acid and oleyl alcohol
Molecular Weight	372.59 g/mol	Calculated from the molecular formula
Appearance	Colorless to pale yellow oily liquid	Typical appearance of long-chain esters
Odor	Faint, characteristic ester-like odor	General property of volatile esters
Melting Point	< 0 °C	Oleyl alcohol is a liquid at room temperature
Boiling Point	> 350 °C at 760 mmHg	High due to the long alkyl chain, similar to other long-chain esters
Density	~0.9 g/cm ³	Similar to other long-chain fatty acid esters
Solubility	Insoluble in water; Soluble in non-polar organic solvents (e.g., hexane, toluene, diethyl ether)	The long non-polar oleyl chain dominates the molecule's polarity. Esters with long carbon chains have decreased water solubility
Stability	Stable under standard conditions. Susceptible to hydrolysis under acidic or basic conditions.	General reactivity of esters. The ester bond can be cleaved by hydrolysis
Reactivity	The double bond in the oleyl group can undergo addition reactions (e.g., hydrogenation). The ester can be transesterified.	Presence of an unsaturated alkyl chain and an ester functional group

Experimental Protocols

Synthesis of Oleyl Benzoate via Fischer Esterification

This protocol describes a general method for the synthesis of **oleyl benzoate**.

Principle: Fischer esterification is an acid-catalyzed reaction between a carboxylic acid (benzoic acid) and an alcohol (oleyl alcohol) to form an ester (**oleyl benzoate**) and water. The reaction is reversible, and the equilibrium can be shifted towards the product by removing water as it is formed.

Materials:

- Benzoic acid
- Oleyl alcohol
- Concentrated sulfuric acid (catalyst)
- Toluene (solvent, for azeotropic removal of water)
- 5% Sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Dean-Stark apparatus
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, combine equimolar amounts of benzoic acid and oleyl alcohol in toluene.

- Add a catalytic amount of concentrated sulfuric acid (approximately 1-2% of the total reactant mass).
- Heat the mixture to reflux. Water produced during the reaction will be collected in the Dean-Stark trap.
- Monitor the reaction progress by observing the amount of water collected. The reaction is complete when no more water is formed.
- Cool the reaction mixture to room temperature.
- Transfer the mixture to a separatory funnel and wash with a 5% sodium bicarbonate solution to neutralize the acidic catalyst and remove any unreacted benzoic acid.
- Wash the organic layer with water until the aqueous layer is neutral.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter to remove the drying agent.
- Remove the toluene solvent using a rotary evaporator to yield crude **oleyl benzoate**.
- The product can be further purified by vacuum distillation.

Workflow for Synthesis and Purification of Oleyl Benzoate

Caption: Workflow for the synthesis and purification of **oleyl benzoate**.

Characterization by Gas Chromatography-Mass Spectrometry (GC-MS)

Principle: GC-MS is a powerful analytical technique for separating and identifying volatile and semi-volatile organic compounds. The gas chromatograph separates the components of a mixture, which are then detected and identified by the mass spectrometer.

Instrumentation and Conditions:

- **Gas
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